

Isodecyl Diphenyl Phosphite: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphite*

Cat. No.: B1588780

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This in-depth technical guide provides a comprehensive analysis of the critical physical properties of **Isodecyl Diphenyl Phosphite** (IDPP), with a specific focus on its melting and boiling points. Tailored for researchers, scientists, and professionals in drug development and polymer science, this document synthesizes technical data with field-proven insights to ensure a thorough understanding of this key industrial chemical.

Introduction to Isodecyl Diphenyl Phosphite

Isodecyl diphenyl phosphite (CAS No. 26544-23-0) is a versatile organophosphorus compound widely utilized as a secondary antioxidant and processing stabilizer. Its primary role is to protect polymers from thermal degradation during high-temperature processing by decomposing hydroperoxides and scavenging free radicals. The efficacy and safe handling of IDPP are intrinsically linked to its physical properties, particularly its thermal characteristics.

Core Physical Properties: A Quantitative Overview

The physical state and thermal behavior of **Isodecyl Diphenyl Phosphite** are defining characteristics for its storage, handling, and performance in various applications.

Physical State and Appearance

At ambient temperature (25 °C), **Isodecyl Diphenyl Phosphite** is a clear, colorless to light yellow liquid.^[1] This liquid state facilitates its seamless integration into polymer melts and solutions.

Thermal Properties: Melting and Boiling Points

A precise understanding of the melting and boiling points of IDPP is crucial for defining its processing window and assessing its thermal stability.

- Melting Point (Pour Point): As a liquid at room temperature, the term "melting point" is more accurately described as a pour point or freezing point. **Isodecyl Diphenyl Phosphite** has a very low pour point, ensuring it remains in a liquid state under typical storage and processing conditions. The pour point is reported to be below -50°C.[2][3]
- Boiling Point: **Isodecyl Diphenyl Phosphite** is a high-boiling point liquid. To prevent thermal decomposition at elevated temperatures, the boiling point is typically reported at reduced pressure. Reports indicate that it decomposes at 245°C at a pressure of 10 mm Hg (1,330 Pa).[2][3] An estimated boiling point at atmospheric pressure (760 mmHg) is 418.584°C, though decomposition would occur before this temperature is reached.

Table 1: Summary of Key Physical Properties

Property	Value	Units	Notes
CAS Number	26544-23-0	N/A	
Molecular Formula	C ₂₂ H ₃₁ O ₃ P	N/A	
Molecular Weight	374.45	g/mol	
Appearance	Clear, colorless to light yellow liquid	N/A	At 25 °C
Pour Point	< -50	°C	[2][3]
Boiling Point	Decomposes at 245	°C	At 10 mmHg (1,330 Pa)[2][3]
Flash Point	> 200	°F	[4]
Specific Gravity	1.074	g/cm ³	At 25 °C[4]

Experimental Determination of Thermal Properties

The accurate determination of melting and boiling points is governed by standardized methodologies. The following protocols represent best practices in the field, ensuring reproducibility and reliability of the data.

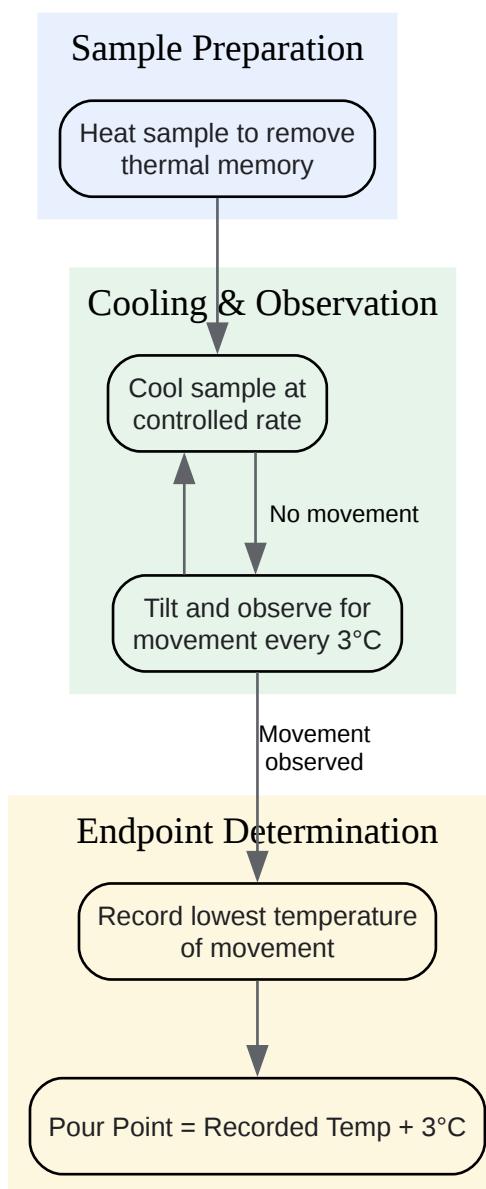
Protocol: Determination of Pour Point (ASTM D97)

The pour point is a critical parameter for liquid substances, indicating the lowest temperature at which the material will flow under specified conditions. This test is essential for determining the practical lower temperature limit for storage and handling. The causality behind this experimental choice is to simulate cold-weather conditions and ensure the material's pumpability and flowability.

Methodology:

- **Sample Preparation:** The specimen is heated to a specified temperature to remove any thermal memory.
- **Cooling:** The sample is placed in a test jar and cooled at a controlled rate in a cooling bath.
- **Observation:** At intervals of 3°C, the jar is removed and tilted to observe any movement of the specimen.
- **Endpoint Determination:** The pour point is the lowest temperature at which movement of the specimen is observed, to which 3°C is added.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

This self-validating system provides a conservative and reliable measure for practical applications.



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Caption: Workflow for Pour Point Determination (ASTM D97).

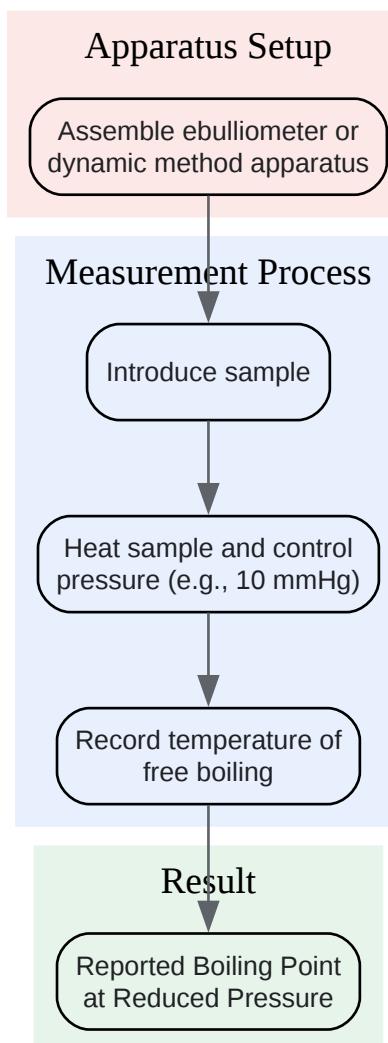
Protocol: Determination of Boiling Point (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For substances like **Isodecyl Diphenyl Phosphite** that may decompose at high temperatures, the boiling point is determined at reduced pressure.

Methodology:

- Apparatus Setup: A suitable apparatus, such as an ebulliometer or a dynamic method setup, is used.[9][10]
- Sample Introduction: The substance is introduced into the apparatus.
- Heating and Pressure Control: The sample is heated, and the pressure is carefully controlled at the desired level (e.g., 10 mmHg).
- Boiling Point Measurement: The temperature at which the liquid boils freely under the controlled pressure is recorded as the boiling point.[9][10][11]

The choice of this method is dictated by the need to obtain a boiling point without inducing thermal decomposition, thus providing a true measure of its volatility under specific conditions.



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Caption: Workflow for Boiling Point Determination (OECD 103).

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